

Application Notes and Protocols for 2-Tetradecylbenzenesulfonic Acid in Micellar Catalysis

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Compound of Interest

Compound Name: 2-Tetradecylbenzenesulfonic acid

Cat. No.: B12705931

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Specific experimental data and established protocols for **2-tetradecylbenzenesulfonic acid** are not readily available in the reviewed literature. The following application notes and protocols are based on the principles of micellar catalysis and data from closely related surfactants, such as other isomers of tetradecylbenzenesulfonic acid and dodecylbenzenesulfonic acid. These should be regarded as a starting point for experimental design and optimization.

Introduction

2-Tetradecylbenzenesulfonic acid is an anionic surfactant with a structure that lends itself to applications in micellar catalysis. Its amphiphilic nature, combining a long hydrophobic tetradecyl chain and a hydrophilic benzenesulfonic acid headgroup, allows it to form micelles in aqueous solutions. These micelles can act as nanoreactors, encapsulating nonpolar reactants and facilitating reactions that are typically slow or inefficient in aqueous media. The sulfonic acid moiety can also provide Brønsted acid catalysis, making it a dual-function molecule for certain organic transformations.

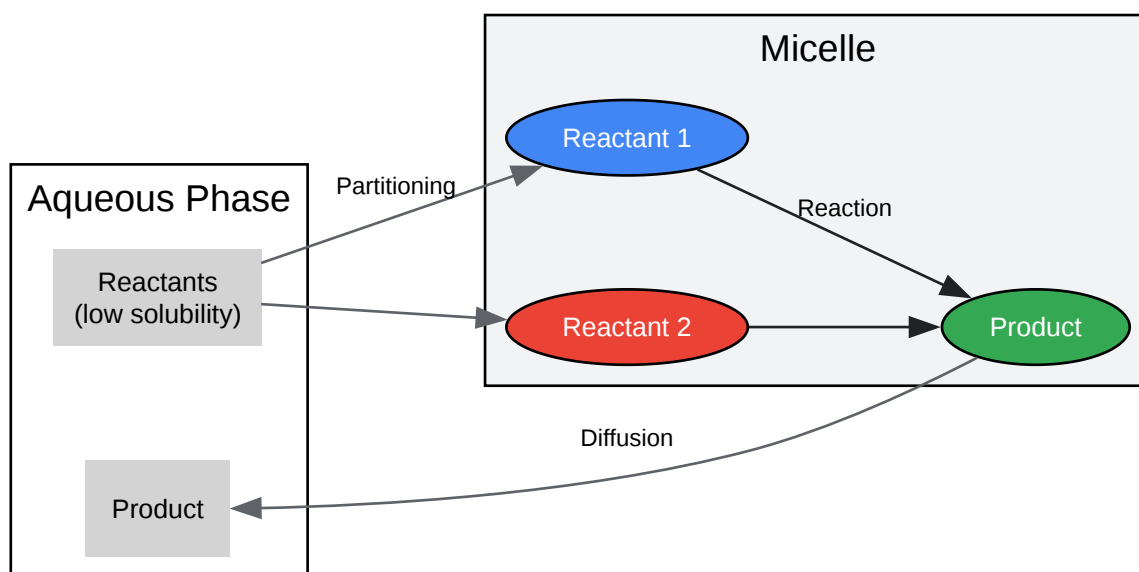
Physicochemical Properties

The following table summarizes key physicochemical properties. Note that data for the specific 2-isomer is limited; therefore, data for other isomers or closely related compounds are provided for guidance.

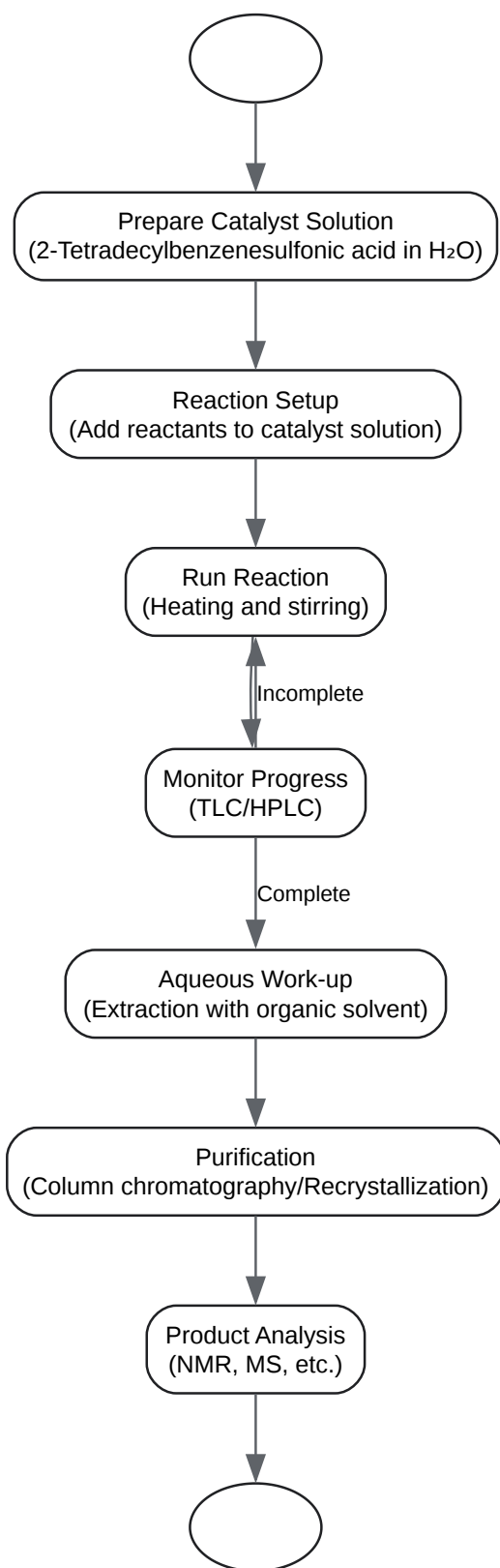
| Property | Value | Compound |
|--------------------------------------|--|-----------------------------------|
| Molecular Formula | C ₂₀ H ₃₄ O ₃ S | 2-Tetradecylbenzenesulfonic acid |
| Molecular Weight | 354.5 g/mol [1] | Tetradecylbenzenesulfonic acid[1] |
| IUPAC Name | 2-tetradecylbenzenesulfonic acid | 2-Tetradecylbenzenesulfonic acid |
| CAS Number | Not available for the 2-isomer. (47377-16-2 for 4-isomer) | 4-Tetradecylbenzenesulfonic acid |
| Critical Micelle Concentration (CMC) | Dependent on isomer and conditions. For sodium dodecyl sulfate (a related anionic surfactant), the CMC is ~8.23 mM.[2] | Sodium dodecyl sulfate |
| Aggregation Number | Varies with concentration and conditions. | General for surfactants |

Mechanism of Micellar Catalysis

The catalytic activity of **2-tetradecylbenzenesulfonic acid** in aqueous media stems from the formation of micelles. These micelles create a hydrophobic core within the bulk aqueous phase. This microenvironment can solubilize organic substrates, increasing their effective concentration and facilitating reactions. The sulfonic acid headgroups at the micelle-water interface can act as catalytic sites.



Mechanism of Micellar Catalysis



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References

- 1. Tetradecylbenzenesulfonic acid | C₂₀H₃₄O₃S | CID 35460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Determination of Critical Micelle Concentration of Ionic and Non-Ionic Surfactants by Streaming Potential Measurements - PubMed [pubmed.ncbi.nlm.nih.gov]
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